

Safe handling and disposal of 3-Bromo-5-fluorobenzyl bromide

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Compound of Interest

Compound Name: *3-Bromo-5-fluorobenzyl bromide*

Cat. No.: *B1343359*

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Technical Support Center: 3-Bromo-5-fluorobenzyl bromide

This guide provides comprehensive information on the safe handling and disposal of **3-Bromo-5-fluorobenzyl bromide**, tailored for researchers, scientists, and drug development professionals.

Troubleshooting Guides and FAQs

Handling and Storage

- Q1: What are the primary hazards associated with **3-Bromo-5-fluorobenzyl bromide**?
 - A1: **3-Bromo-5-fluorobenzyl bromide** is a corrosive substance that can cause severe skin burns and serious eye damage.[1][2][3] It may also cause respiratory irritation.[1] It is harmful if swallowed and is a lachrymator, meaning it can cause tearing.
- Q2: What personal protective equipment (PPE) is mandatory when working with this compound?
 - A2: Always wear chemical-resistant gloves, protective clothing, and eye/face protection, such as safety goggles and a face shield.[1][4] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[4][5]

- Q3: How should I properly store **3-Bromo-5-fluorobenzyl bromide** in the laboratory?
 - A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[4][6] It is recommended to store it under an inert atmosphere and away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[7] The storage area should be designated as a corrosives area.[4]
- Q4: What should I do if I accidentally inhale the vapors of **3-Bromo-5-fluorobenzyl bromide**?
 - A4: Immediately move to fresh air and keep comfortable for breathing.[1][5] If you experience breathing difficulties, seek immediate medical attention by calling a poison center or doctor.[1][4]
- Q5: What is the immediate first aid procedure for skin or eye contact?
 - A5: For skin contact, immediately take off all contaminated clothing and rinse the skin with plenty of water or a safety shower.[1][5] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[1][2] In both cases, immediate medical attention is required.[4][5]

Disposal

- Q6: How should I dispose of waste **3-Bromo-5-fluorobenzyl bromide**?
 - A6: Dispose of the contents and container to an approved waste disposal plant.[1][4][5] Do not allow the chemical to enter drains or sewer systems.[6][7]
- Q7: Can the empty container of **3-Bromo-5-fluorobenzyl bromide** be reused?
 - A7: No, the packaging should be punctured to make it unusable for other purposes after being triple-rinsed (or equivalent) and then disposed of in a sanitary landfill or offered for recycling if appropriate.[6]

Experimental Issues

- Q8: The compound has turned a yellow color. Is it still usable?

- A8: A colorless to yellow appearance can be normal. However, a significant color change may indicate degradation. It is recommended to verify the purity of the compound through analytical methods before use if you suspect degradation.
- Q9: I observe fumes when I open the bottle. What should I do?
 - A9: This compound is moisture-sensitive and may react with humidity in the air, producing fumes.^[4] Always handle this compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.

Quantitative Data

Property	Value	Source
Molecular Formula	C7H5Br2F	[1]
Molecular Weight	267.92 g/mol	[3] [8]
CAS Number	216755-57-6	[1]
Appearance	White to Almost white powder to crystal	[3]
Melting Point	47 °C	[3]
Boiling Point	251 °C	[3]
Density	1.923 g/cm ³	[3]
Flash Point	106 °C	[3]

Experimental Protocols

Standard Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^[7] Confirm that you are wearing the appropriate PPE: chemical-resistant gloves, a lab coat, and chemical safety goggles.
- Handling: Conduct all work in a certified chemical fume hood. Avoid breathing dust, mist, or spray.^[1] Prevent contact with skin and eyes.^[6]

- Storage: After use, ensure the container is tightly closed and stored in a designated cool, dry, and well-ventilated area.

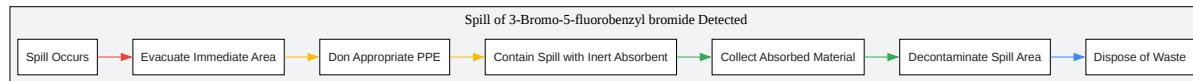
Spill Cleanup Protocol

- Evacuation and Ventilation: In case of a spill, evacuate non-essential personnel from the area and ensure adequate ventilation.
- Containment: For small spills, use an inert absorbent material like sand or vermiculite to soak up the material.
- Collection: Carefully collect the absorbed material into a suitable, closed container for disposal.[\[6\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Disposal: Dispose of the contaminated materials and absorbent as hazardous waste through an approved waste disposal facility.

Disposal Protocol

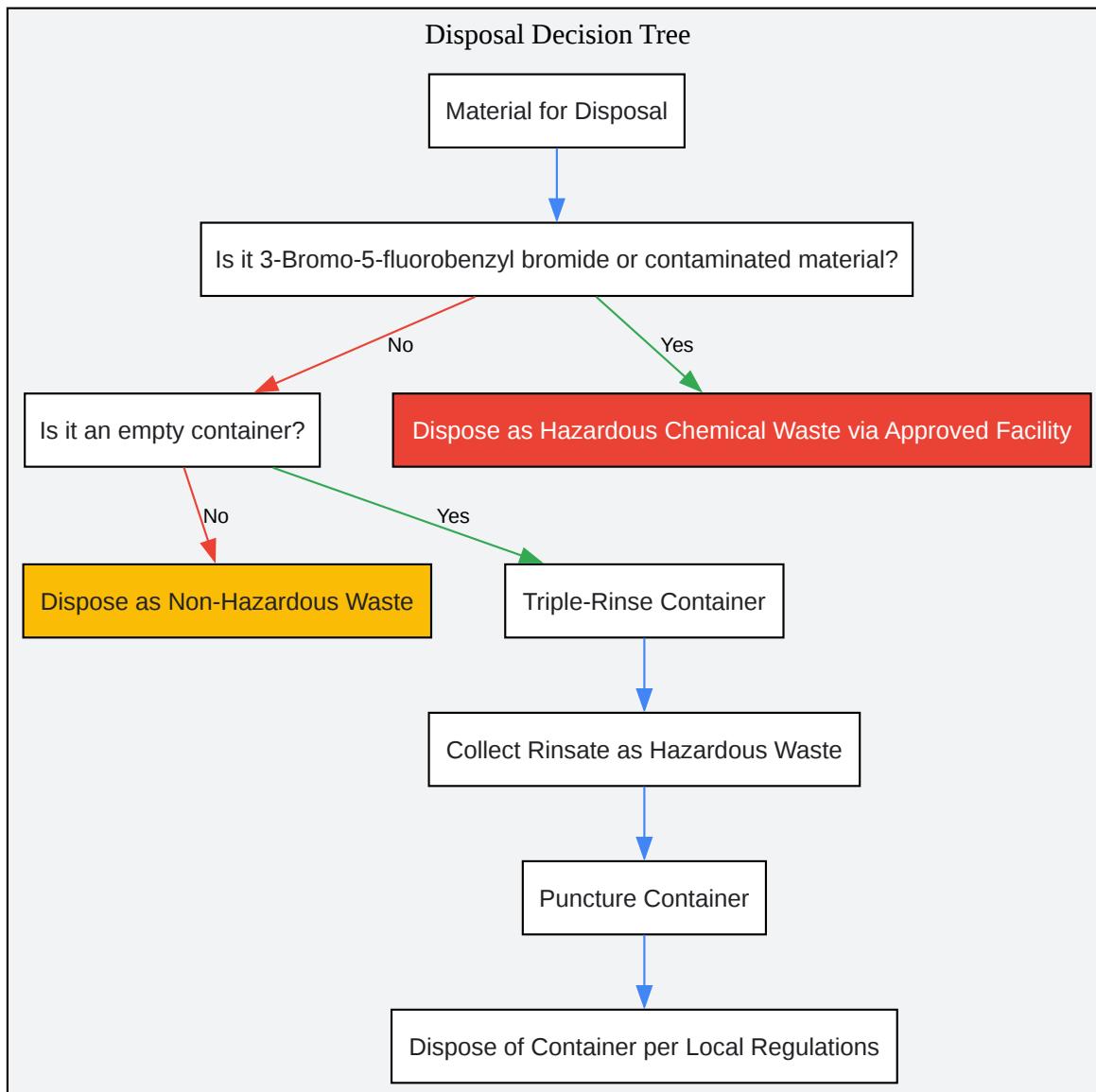
- Waste Collection: Collect all waste containing **3-Bromo-5-fluorobenzyl bromide** in a clearly labeled, sealed, and compatible container.
- Waste Disposal: Arrange for the disposal of the chemical waste through a licensed chemical destruction plant.[\[6\]](#) This may involve controlled incineration with flue gas scrubbing.[\[6\]](#) Do not dispose of it in the regular trash or pour it down the drain.[\[6\]](#)
- Container Disposal: Triple-rinse empty containers. The rinsate should be collected and treated as hazardous waste. Puncture the container to prevent reuse and dispose of it according to local regulations.[\[6\]](#)

Visualizations



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Caption: Workflow for responding to a spill of **3-Bromo-5-fluorobenzyl bromide**.

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Caption: Decision tree for the proper disposal of **3-Bromo-5-fluorobenzyl bromide** and its container.

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